

An In-depth Technical Guide to the Monomer Composition of Panavia TC

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Compound of Interest

Compound Name: Panavia TC

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the monomer composition of **Panavia TC**, a widely used dental resin cement. Due to the proprietary nature of commercial dental materials, precise quantitative breakdowns of the monomer composition of **Panavia TC** are not publicly disclosed by the manufacturer. However, based on Safety Data Sheets (SDS) and technical product descriptions for Panavia products available in a "TC" (Tooth Color) shade, such as Panavia 21 TC and Panavia F 2.0 TC, the key monomer components can be identified.

This guide summarizes the known monomer components, outlines the experimental protocols for their quantitative analysis, and provides visualizations to illustrate the functional relationships within the resin cement matrix.

Monomer Composition of Panavia Resin Cements (TC Shade)

The following table summarizes the identified monomeric components of Panavia products that are offered in a "TC" shade. It is important to note that the exact percentage by weight (% w/w) is not specified in the available documentation. **Panavia TC** is typically a two-paste system (Catalyst and Universal/Paste A and Paste B). The monomer composition can vary between the two pastes.

Component Category	Monomer Chemical Name	CAS Number	Function	Presence in Paste
Adhesive Monomer	10-Methacryloyloxydecyl dihydrogen phosphate (MDP)	85590-00-7	Promotes adhesion to tooth structure (enamel and dentin) and metal oxides.	Catalyst/Paste A[1][2]
Cross-linking Monomers	Hydrophobic aromatic dimethacrylate	Not Specified	Provides strength and stability to the polymer matrix.	Catalyst & Universal/Paste B[1][3]
Hydrophobic aliphatic dimethacrylate	Not Specified	Contributes to the polymer network's toughness and durability.	Catalyst[1]	
Hydrophilic aliphatic dimethacrylate	Not Specified	Improves compatibility with the tooth surface and primer.	Paste A[2]	
Hydrophobic aliphatic methacrylate	Not Specified	Part of the resin matrix.	Paste A[2]	

Note: The information is compiled from Safety Data Sheets for Panavia 21 and Panavia F 2.0. [1][2][3] The term "**Panavia TC**" refers to the "Tooth Color" shade of these products.[4][5]

Experimental Protocols for Monomer Analysis

To determine the precise quantitative composition of the monomeric components in **Panavia TC**, established analytical chemistry techniques are required. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most

common and reliable methods for the separation and quantification of monomers in dental resin composites.

High-Performance Liquid Chromatography (HPLC) for Monomer Quantification

HPLC is a robust technique for separating and quantifying non-volatile and thermally unstable compounds like dimethacrylate monomers.

Methodology:

- Sample Preparation:
 - An uncured sample of each **Panavia TC** paste is accurately weighed.
 - The monomers are extracted from the paste using a suitable organic solvent, such as acetonitrile or a mixture of acetonitrile and water (e.g., 75:25 v/v).[\[6\]](#)
 - The mixture is agitated (e.g., vortexed or sonicated) to ensure complete dissolution of the monomers.
 - The solution is then filtered through a syringe filter (e.g., 0.45 μm) to remove any undissolved fillers or other solid components.[\[7\]](#)
- Chromatographic Separation:
 - Instrument: A standard HPLC system equipped with a UV-Vis detector.[\[6\]](#)
 - Column: A C18 reverse-phase column is typically used for the separation of methacrylate monomers.[\[7\]](#)[\[8\]](#)
 - Mobile Phase: An isocratic or gradient elution with a mixture of acetonitrile and water is commonly employed. A typical mobile phase composition is 75% acetonitrile and 25% water.[\[6\]](#)
 - Flow Rate: A flow rate of approximately 1 mL/min is generally used.[\[6\]](#)[\[8\]](#)

- Detection: The eluted monomers are detected by UV absorbance at a specific wavelength, typically around 205-220 nm.[\[6\]](#)[\[7\]](#)
- Quantification:
 - Standard solutions of known concentrations for each suspected monomer (e.g., MDP, various dimethacrylates) are prepared and injected into the HPLC to create a calibration curve.
 - The peak areas of the monomers in the **Panavia TC** sample chromatogram are compared to the calibration curves to determine the concentration of each monomer.
 - The final results are expressed as a percentage by weight of the original paste sample.

Gas Chromatography-Mass Spectrometry (GC-MS) for Monomer Identification and Quantification

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile organic compounds. While some larger dimethacrylate monomers can be challenging to analyze directly by GC due to their low volatility and potential for thermal degradation, smaller, more volatile monomers and potential impurities can be effectively analyzed. Headspace GC-MS is particularly useful for analyzing residual volatile monomers.[\[9\]](#)

Methodology:

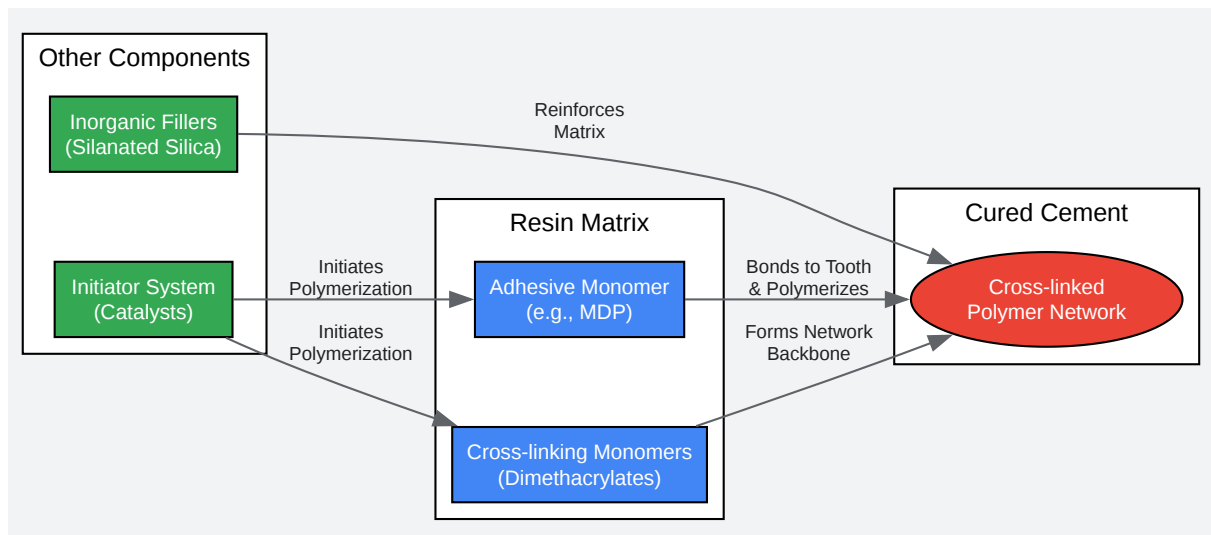
- Sample Preparation (for direct injection):
 - Similar to HPLC, an uncured sample of each paste is weighed and the monomers are extracted using a suitable solvent.
 - The extract is then derivatized, if necessary, to increase the volatility of the monomers.
- Sample Preparation (for headspace analysis):
 - A weighed amount of the uncured paste is placed in a sealed headspace vial.
 - The vial is heated to a specific temperature to allow the volatile monomers to partition into the gas phase (headspace).[\[9\]](#)

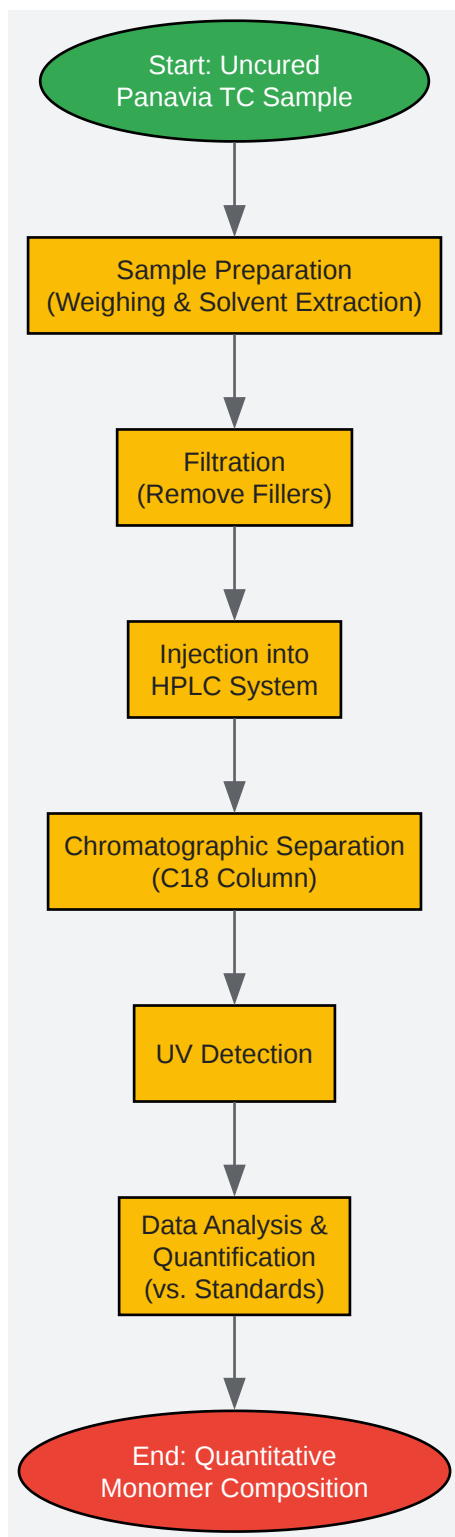
- A sample of the headspace gas is then automatically injected into the GC.
- Chromatographic Separation and Mass Spectrometric Detection:
 - Instrument: A GC system coupled to a Mass Spectrometer.
 - Column: A capillary column with a suitable stationary phase (e.g., 5% phenyl-methylpolysiloxane) is used for separation.
 - Carrier Gas: Helium is typically used as the carrier gas.
 - Temperature Program: The oven temperature is programmed to ramp up gradually to separate the monomers based on their boiling points.
 - Mass Spectrometry: As the separated components elute from the GC column, they are ionized (typically by electron impact ionization) and fragmented. The mass spectrometer separates the resulting ions based on their mass-to-charge ratio, producing a unique mass spectrum for each compound.
- Identification and Quantification:
 - The identity of each monomer is confirmed by comparing its mass spectrum to a library of known spectra (e.g., NIST library).[\[9\]](#)
 - Quantification is achieved by creating a calibration curve using standards, similar to the HPLC method.

Visualizations

Logical Relationship of Panavia TC Components

The following diagram illustrates the functional relationship between the key components within the **Panavia TC** resin cement system.





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